

Initial Preclinical and In Vitro Efficacy of Danoprevir Sodium: A Technical Overview

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Compound of Interest

Compound Name: Danoprevir sodium

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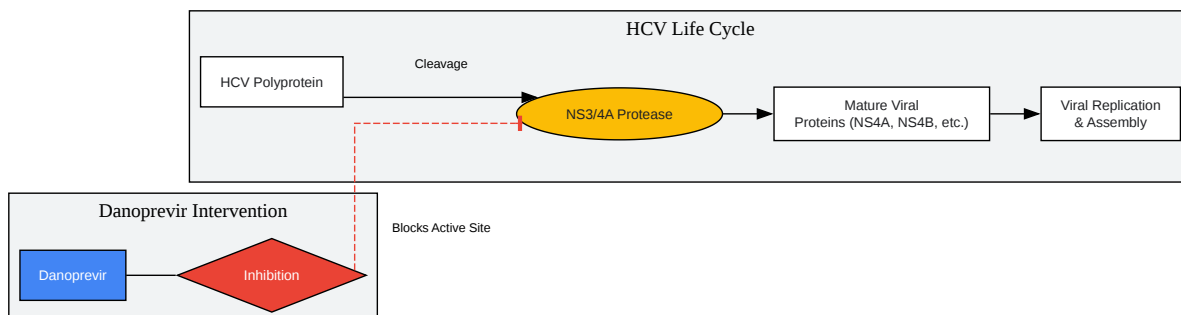
Introduction

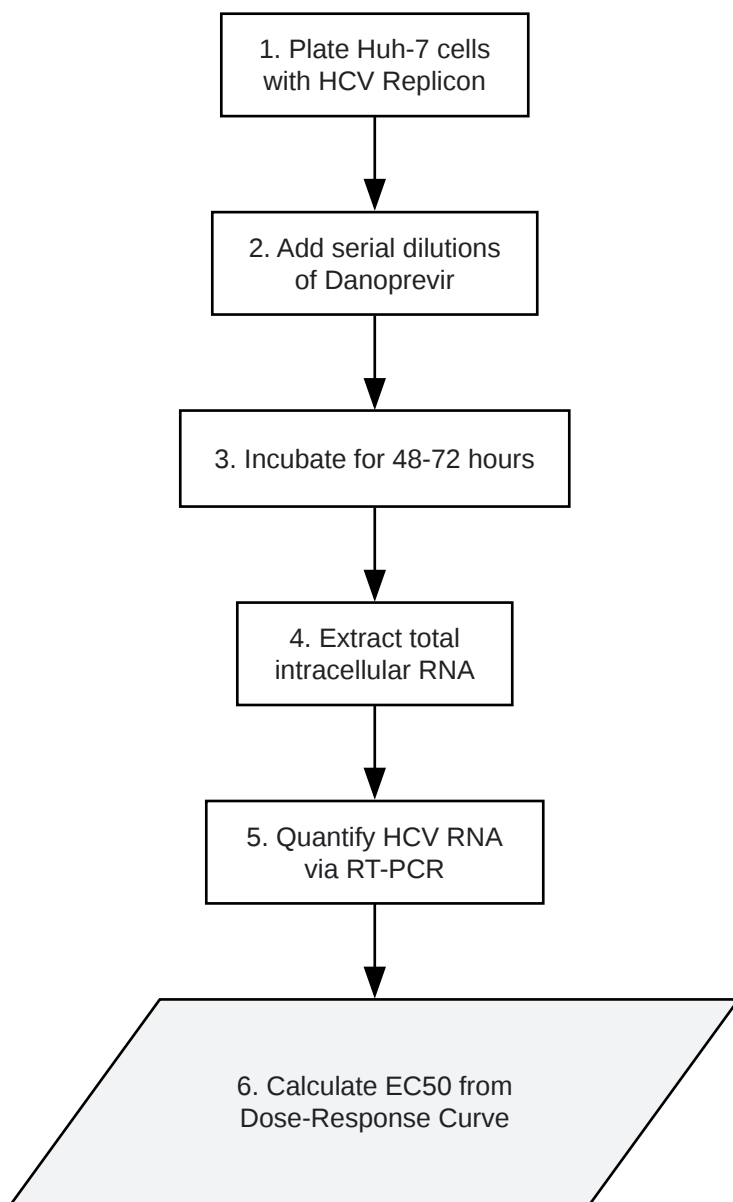
Danoprevir (formerly ITMN-191/R7227) is a potent, orally bioavailable, peptidomimetic macrocyclic inhibitor of the hepatitis C virus (HCV) nonstructural protein 3/4A (NS3/4A) protease.[1][2] This enzyme is a chymotrypsin-like serine protease essential for the cleavage of the HCV polyprotein, a critical step in the viral replication cycle.[1][2] By targeting this key viral enzyme, Danoprevir effectively halts viral maturation and propagation.[3] Developed through structure-based drug design, Danoprevir was identified as a clinical candidate due to its subnanomolar potency against the NS3 protease, favorable activity across multiple HCV genotypes, and good in vitro ADME (absorption, distribution, metabolism, and excretion) profiles.[2] This technical guide provides an in-depth summary of the foundational preclinical and in vitro studies that characterized the pharmacology of **Danoprevir sodium**.

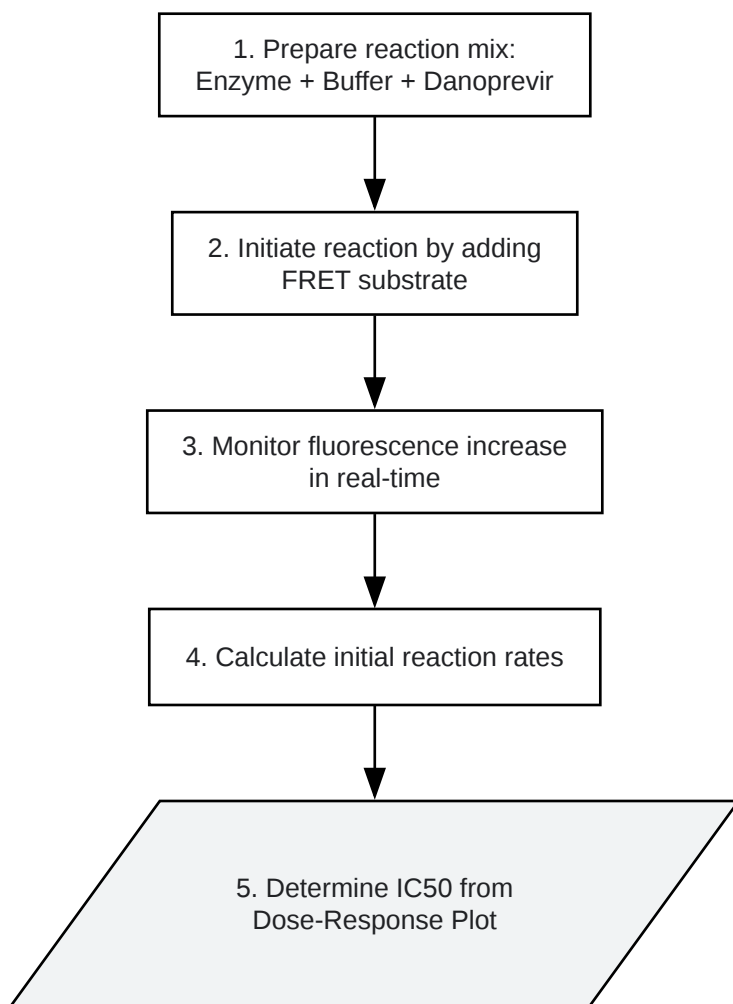
Mechanism of Action

Danoprevir functions as a highly selective, competitive inhibitor of the HCV NS3/4A protease.[3] As a peptidomimetic, its structure mimics the natural substrates of the protease, allowing it to bind with high affinity to the enzyme's active site.[3][4] This binding is non-covalent but characterized by a slow dissociation rate, leading to a sustained inhibition of the enzyme's catalytic activity.[5][6] By blocking the protease, Danoprevir prevents the post-translational processing of the viral polyprotein into mature, functional proteins (NS4A, NS4B, NS5A, and

NS5B), which are indispensable for the assembly of new viral particles.[1][3] This targeted disruption of the viral lifecycle effectively suppresses HCV replication.[1]







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